

# Introduction: The Endocrine Disrupting Potential of Bisphenol AF (BPAF)

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## Compound of Interest

Compound Name:	2,2-Bis(4-hydroxyphenyl)hexafluoropropane, disodium salt
CAS No.:	74938-83-3
Cat. No.:	B1353735

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Bisphenol AF (BPAF), or 4,4'-(hexafluoroisopropylidene)diphenol, is a fluorinated analog of bisphenol A (BPA) used in the production of specialty polymers, fluoroelastomers, and electronic components. Its chemical stability, a desirable trait for industrial applications, also contributes to its environmental persistence. Growing evidence suggests that BPAF, like its predecessor BPA, can act as an endocrine-disrupting chemical (EDC) by mimicking the action of the natural hormone 17 $\beta$ -estradiol (E2). This interaction with the estrogen receptor (ER) can trigger a cascade of downstream cellular events, potentially leading to adverse health effects. The disodium salt of BPAF is a more water-soluble form, making it particularly relevant for in vitro toxicological studies.

This application note provides a detailed protocol for assessing the estrogenic activity of BPAF disodium salt using a stable, recombinant human estrogen receptor  $\alpha$  (hER $\alpha$ ) reporter gene assay, such as the OECD-validated BG1Luc ER TA (transactivation) assay. This assay is a robust and sensitive method for quantifying the ability of a test chemical to bind to and activate the hER $\alpha$ , leading to the expression of a luciferase reporter gene.

## Scientific Principle: The Estrogen Receptor Transactivation Assay

The estrogenic activity of a compound is its ability to bind to and activate estrogen receptors, which are ligand-activated transcription factors. The BG1Luc ER TA assay utilizes a human ovarian cancer cell line (BG-1) that has been stably transfected with a plasmid containing a luciferase reporter gene under the control of estrogen-responsive elements (EREs).

When an estrogenic substance like BPAF disodium salt is introduced to these cells, it can bind to the hER $\alpha$ . This binding event induces a conformational change in the receptor, causing it to dimerize and translocate to the nucleus. The activated ER dimer then binds to the EREs in the promoter region of the reporter gene, initiating the transcription of luciferase mRNA.

Subsequent translation produces the luciferase enzyme, which, in the presence of its substrate (luciferin), generates a measurable light signal (bioluminescence). The intensity of this light signal is directly proportional to the level of ER activation and thus, the estrogenic potency of the test compound.

Caption: BPAF disodium salt binds to the estrogen receptor, leading to transcription of a luciferase reporter gene.

## Experimental Protocol: BG1Luc ER TA Assay

This protocol is adapted from the OECD Test Guideline 455 for the BG1Luc Estrogen Receptor Transactivation Assay.

### Materials and Reagents

- BG-1Luc-4E2 cells
- Dulbecco's Modified Eagle Medium (DMEM) without phenol red
- Fetal Bovine Serum (FBS), charcoal-stripped
- Penicillin-Streptomycin solution
- BPAF disodium salt (test article)
- 17 $\beta$ -estradiol (E2) (positive control)
- Dimethyl sulfoxide (DMSO) (vehicle control)

- Luciferase assay substrate (e.g., Luciferin)
- 96-well clear-bottom, white-walled microplates
- Luminometer

## Step-by-Step Methodology

### 1. Cell Culture and Maintenance:

- Culture BG-1Luc-4E2 cells in DMEM supplemented with 10% charcoal-stripped FBS and 1% Penicillin-Streptomycin.
- Maintain cells in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- Subculture cells every 2-3 days to maintain exponential growth.

### 2. Preparation of Test Solutions:

- Prepare a stock solution of BPAF disodium salt in DMSO.
- Prepare a series of dilutions of the BPAF disodium salt stock solution in DMEM to achieve the desired final concentrations. The final DMSO concentration in all wells should not exceed 0.1%.
- Prepare a positive control series of 17β-estradiol in DMSO and dilute in DMEM.
- Prepare a vehicle control (0.1% DMSO in DMEM).

### 3. Cell Plating:

- Harvest and count the BG-1Luc-4E2 cells.
- Adjust the cell density to  $1 \times 10^5$  cells/mL in DMEM.
- Seed 100 μL of the cell suspension into each well of a 96-well plate and incubate for 24 hours.

### 4. Exposure to Test Compound:

- After 24 hours, carefully remove the cell culture medium.
- Add 100 μL of the prepared test solutions (BPAF disodium salt dilutions, positive control, and vehicle control) to the respective wells.
- Incubate the plate for another 24 hours at 37°C with 5% CO<sub>2</sub>.

### 5. Luciferase Assay:

- After the 24-hour exposure, remove the test solutions from the wells.
- Wash the cells once with 100  $\mu$ L of phosphate-buffered saline (PBS).
- Add 50  $\mu$ L of cell lysis buffer to each well and incubate for 15 minutes at room temperature with gentle shaking.
- Add 50  $\mu$ L of the luciferase assay substrate to each well.
- Immediately measure the luminescence using a luminometer.

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Plate\n(1x10^4 cells/well)"]; incubate_24h_1 [label="Incubate 24h"];
expose_cells [label="4. Expose Cells to Test Solutions"];
incubate_24h_2 [label="Incubate 24h"]; wash_cells [label="5. Wash
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[label="7. Add Luciferase Substrate"]; measure_luminescence [label="8.
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[label="End", shape=ellipse, fillcolor="#EA4335",
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-> plate_cells; plate_cells -> incubate_24h_1; incubate_24h_1 ->
expose_cells; expose_cells -> incubate_24h_2; incubate_24h_2 ->
wash_cells; wash_cells -> lyse_cells; lyse_cells -> add_substrate;
add_substrate -> measure_luminescence; measure_luminescence ->
data_analysis; data_analysis -> end; }
```

Caption: Workflow for the BG1Luc ER TA assay to determine the estrogenic activity of BPAF disodium salt.

## Data Analysis and Interpretation

The raw data from the luminometer are relative light units (RLUs). The following steps should be taken for data analysis:

- Normalization: Normalize the RLU values by expressing them as a percentage of the maximal response observed with the positive control (17 $\beta$ -estradiol).

- **Dose-Response Curve:** Plot the normalized response against the logarithm of the BPAF disodium salt concentration.
- **EC50 Calculation:** Determine the half-maximal effective concentration (EC50), which is the concentration of BPAF disodium salt that induces a response halfway between the baseline and the maximum. This can be calculated using a non-linear regression analysis (e.g., a four-parameter logistic curve).
- **Relative Potency:** The relative potency of BPAF disodium salt can be calculated by comparing its EC50 value to that of 17 $\beta$ -estradiol.

Compound	Expected EC50 Range	Relative Potency vs. E2
17 $\beta$ -estradiol (E2)	1 - 10 pM	1
Bisphenol A (BPA)	10 - 100 nM	~1/10,000
Bisphenol AF (BPAF)	1 - 10 nM	~1/1,000

Note: The expected EC50 values are approximate and may vary depending on the specific experimental conditions.

A compound is considered positive for estrogenic activity in this assay if it induces a dose-dependent increase in luciferase activity and the dose-response curve is reproducible. The relative potency of BPAF disodium salt will provide a quantitative measure of its estrogenic potential compared to the natural hormone. Studies have shown that BPAF exhibits a higher estrogenic potency than BPA, which is attributed to the electron-withdrawing fluorine atoms enhancing its binding affinity to the estrogen receptor.

## Trustworthiness and Self-Validation

To ensure the validity of the results, the following quality control measures should be implemented:

- **Positive Control:** A full dose-response curve for 17 $\beta$ -estradiol must be included in each assay to confirm the responsiveness of the cells. The EC50 of the positive control should fall within a predefined historical range.

- **Vehicle Control:** The vehicle control (DMSO) should not induce any significant luciferase activity.
- **Cell Viability:** A concurrent cell viability assay (e.g., MTT or CellTiter-Glo) should be performed to ensure that the observed effects are not due to cytotoxicity.
- **Intra- and Inter-Assay Variability:** The assay should be repeated on different days to assess its reproducibility. The coefficient of variation (CV) for the EC50 values should be within an acceptable range (typically <20%).

By adhering to these principles and protocols, researchers can obtain reliable and reproducible data on the in vitro estrogenic activity of BPAF disodium salt, contributing to a more comprehensive understanding of its potential endocrine-disrupting effects.

## References

- U.S. Environmental Protection Agency. (2015). Use of High Throughput Assays and Computational Tools in the Endocrine Disruptor Screening Program. [[Link](#)]
- Organisation for Economic Co-operation and Development. (2012). Test No. 455: The BG1Luc Estrogen Receptor Transactivation Test Method for Identifying Estrogen Receptor Agonists and Antagonists. OECD Guidelines for the Testing of Chemicals, Section 4. [[Link](#)]
- National Institute of Environmental Health Sciences. (2010). Bisphenol A (BPA). [[Link](#)]
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